

UNC2025 DMSO concentration toxicity

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Compound Focus: UNC2025

CAS No.: 1429881-91-3

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UNC2025 Solubility and Storage

Solvent	Solubility	Storage Recommendations
DMSO	100 mg/mL (209.79 mM) [1] [2]	Store the powder at -20°C. For stock solutions in DMSO, aliquot and store at -80°C for up to 2 years or at -20°C for 1 year. Avoid repeated freeze-thaw cycles [1].
Ethanol	60 mg/mL [2] [3]	-
Water	Insoluble [2] or ≥ 6.09 mg/mL (with ultrasonic) [4]	-

Working Concentrations for In Vitro Assays

The following table summarizes effective concentrations of **UNC2025** from published studies.

Assay Type / Cell Line	UNC2025 Concentration	Incubation Time	Key Experimental Outcome
MERTK Phosphorylation Inhibition (697 B-ALL cells)	IC50 = 2.7 nM [5] [1] [2]	1 hour [5] [2]	Potent inhibition of MERTK signaling [5].
FLT3 Phosphorylation Inhibition (MOLM-14 AML cells)	IC50 = 14 nM [1] [2]	1 hour [1] [2]	Effective inhibition of FLT3-ITD phosphorylation [1].
Induction of Apoptosis & Cell Death (MERTK+ Leukemia cells)	300 nM [5]	48 hours [5]	Induced apoptosis and reduced proliferation [5].
Patient Sample Sensitivity Screening	Range: 9.0 nM to >10 µM [5]	72 hours [5]	30% of primary leukemia samples were sensitive [5].

Experimental Protocols

Here are detailed methodologies for key experiments involving **UNC2025**, based on the search results.

Protocol 1: Inhibition of MERTK Phosphorylation in 697 B-ALL Cells [5] [2]

This protocol is used to confirm **UNC2025**'s on-target activity by measuring the reduction in phosphorylated MERTK.

- **Cell Culture:** Grow 697 B-ALL cells in appropriate medium. Harvest cells and resuspend at a density of 3×10^6 cells/mL.
- **Compound Treatment:** Treat the cell suspension with **UNC2025** at your desired concentration (e.g., 25-300 nM) or an equivalent volume of DMSO vehicle control for 1 hour.
- **Stabilize Phosphoproteins:** To stabilize phosphorylated proteins, add pervanadate to the cultures for the final 3 minutes of the 1-hour incubation.
- **Cell Lysis and Immunoprecipitation:** Prepare cell lysates. Immunoprecipitate MERTK from the lysates.
- **Detection:** Detect total MERTK protein and phosphorylated MERTK (p-MER) using standard immunoblotting (Western blot) techniques with specific antibodies.

Protocol 2: Cell Viability and Apoptosis Assay [5]

This protocol assesses the functional effect of **UNC2025** on cell survival and death.

- **Cell Plating:** Culture MERTK-expressing leukemia cell lines (e.g., 697, Kasumi-1) or primary patient samples at a density of 3×10^5 cells/mL.
- **Treatment:** Add **UNC2025** at various concentrations (e.g., from low nM to 300 nM) or a DMSO control. Incubate for 48 hours.
- **Staining and Analysis:**
 - For apoptosis: Stain cells with YO-PRO-1 iodide and propidium iodide (PI). Analyze by flow cytometry to identify early apoptotic (YO-PRO-1+, PI-) and late apoptotic/dead (YO-PRO-1+, PI+) cells.
 - For viability: Use an MTT reduction assay or similar to determine the relative number of viable cells after treatment.

Troubleshooting and FAQs

Q1: What is the maximum recommended DMSO concentration for cell culture assays with UNC2025?

While the search results do not explicitly state a maximum "safe" DMSO concentration, they provide strong guidance. The studies showing efficacy (e.g., 300 nM for apoptosis) used stock solutions prepared in DMSO and then diluted into the culture medium [5]. The final DMSO concentration in vehicle controls was equivalent to that in the highest drug dose, and was tolerated by the cells [5]. You should ensure that the final DMSO concentration in your culture medium is **typically** $\leq 0.1\%$, a standard in cell-based assays to avoid solvent toxicity.

Q2: How do I prepare an in vivo formulation for oral administration in mice? For animal studies, **UNC2025** has been successfully administered orally. One validated formulation is a **clear solution** prepared as follows [2]:

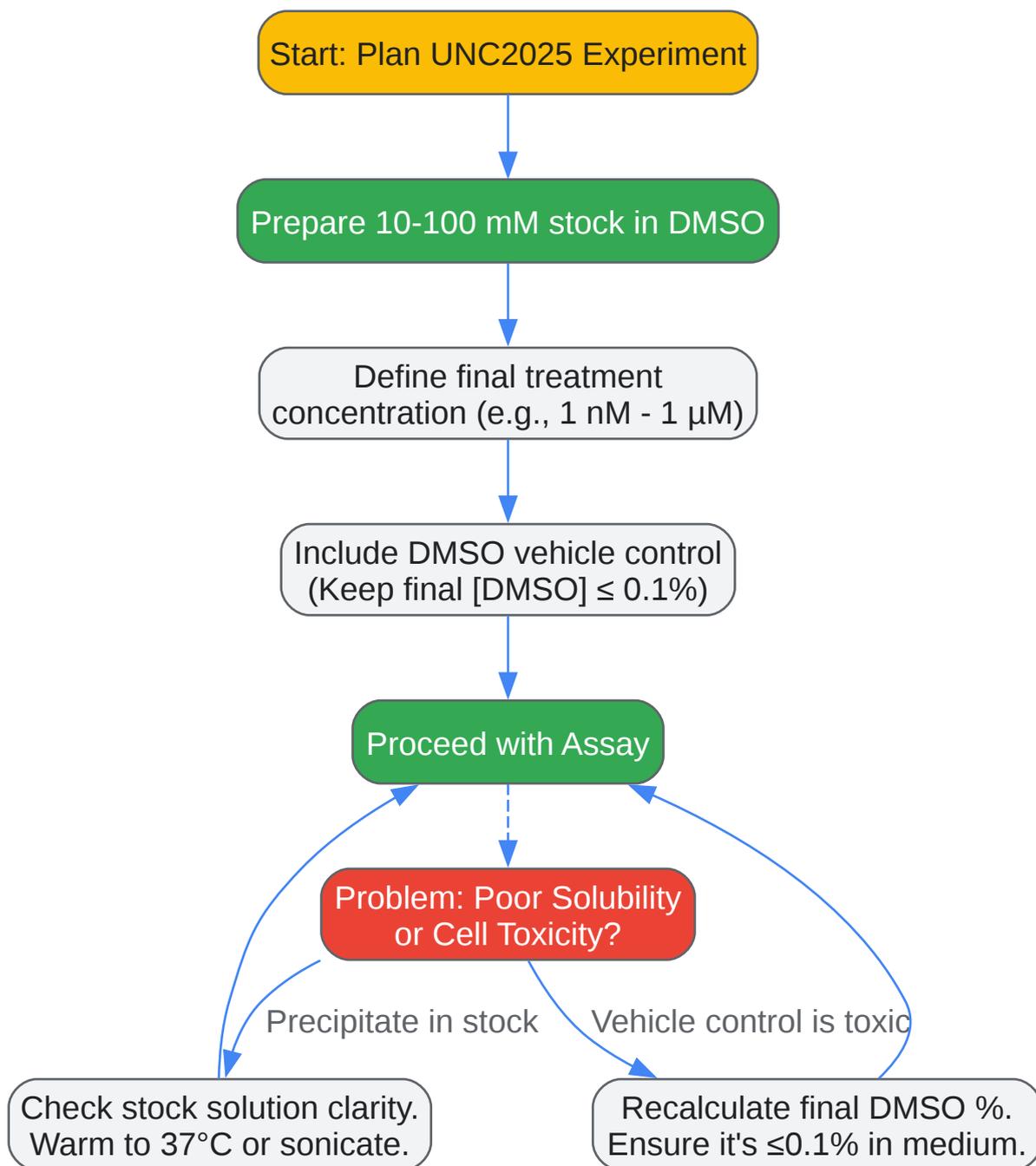
- **Components:** 5% DMSO, 40% PEG300, 5% Tween-80, 50% double-distilled water (ddH₂O).
- **Preparation:**
 - Add the drug to DMSO and mix to create a clear stock solution.
 - Add PEG300 to the DMSO stock and mix evenly.
 - Add Tween-80 to the mixture and mix until clear.
 - Finally, slowly add ddH₂O while mixing. The final solution should be clear and used immediately for optimal results [2].

Q3: My UNC2025 solution in DMSO has precipitated. What should I do? The supplier notes that hygroscopic (moisture-absorbing) DMSO can reduce solubility [2]. To redissolve the compound:

- Warm the tube at **37°C for 10-15 minutes**.
- Briefly shake or sonicate the tube in an **ultrasonic bath**.
- Always use **freshly opened, anhydrous DMSO** for preparing stock solutions [4].

Experimental Planning and Workflow

The diagram below outlines the key decision points and steps for planning and troubleshooting a cell-based experiment with **UNC2025**.



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